

TC-Mps1-12 solubility and storage conditions

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Compound Focus: TC-Mps1-12

Cat. No.: S544759

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Physical Properties & Solubility Data

The following table summarizes the fundamental data you need for handling TC Mps1 12. [1] [2]

Property	Value
Molecular Formula	C ₁₇ H ₂₀ N ₆ O [1] [2]
Molecular Weight	324.38 g/mol [1] [2]
CAS Number	1206170-62-8 [1] [2]
Recommended Solvent	DMSO [1]
Solubility in DMSO	≥ 50 mg/mL (154.14 mM) [1]

Storage & Handling Conditions

Proper storage is critical for maintaining the stability and activity of TC Mps1 12. Please adhere to the following conditions. [1] [2]

Form	Temperature	Stability
Powder	-20°C	Up to 3 years [1]
Powder	4°C	Up to 2 years [1]
Stock Solution in DMSO	-80°C	Up to 6 months [1]
Stock Solution in DMSO	-20°C	Up to 1 month [1]

Handling Protocols [1] [2]:

- **Reconstitution:** Prepare stock solutions in DMSO using ultrasonic treatment to ensure complete dissolution.
- **Aliquoting:** To prevent repeated freeze-thaw cycles, which can degrade the compound, prepare single-use aliquots of the stock solution upon initial preparation.
- **Thawing:** Before opening, allow frozen vials (both powder and solution) to equilibrate to room temperature for at least one hour to minimize moisture absorption.

Experimental Protocol & Troubleshooting

Here is a standard cell viability assay protocol using TC Mps1 12, based on the MTT method described in the literature, along with a troubleshooting guide. [3]

Standard MTT Cell Viability Assay Protocol [3]:

- **Cell Seeding:** Plate cells (e.g., 7.5×10^3 cells per well) in a 96-well plate and allow them to adhere.
- **Compound Treatment:** Treat cells with various concentrations of TC Mps1 12. Include a negative control (vehicle, e.g., DMSO).
- **Incubation:** Incubate the plates for a desired period (e.g., 72 hours) at 37°C in a 5% CO₂ incubator.
- **MTT Application:** Add MTT reagent to each well and incubate for approximately 4 hours to allow formazan crystal formation.
- **Solubilization:** Remove the culture medium and dissolve the formed formazan crystals using DMSO.
- **Absorbance Measurement:** Measure the absorbance at a test wavelength of 570 nm with a reference wavelength of 650 nm.

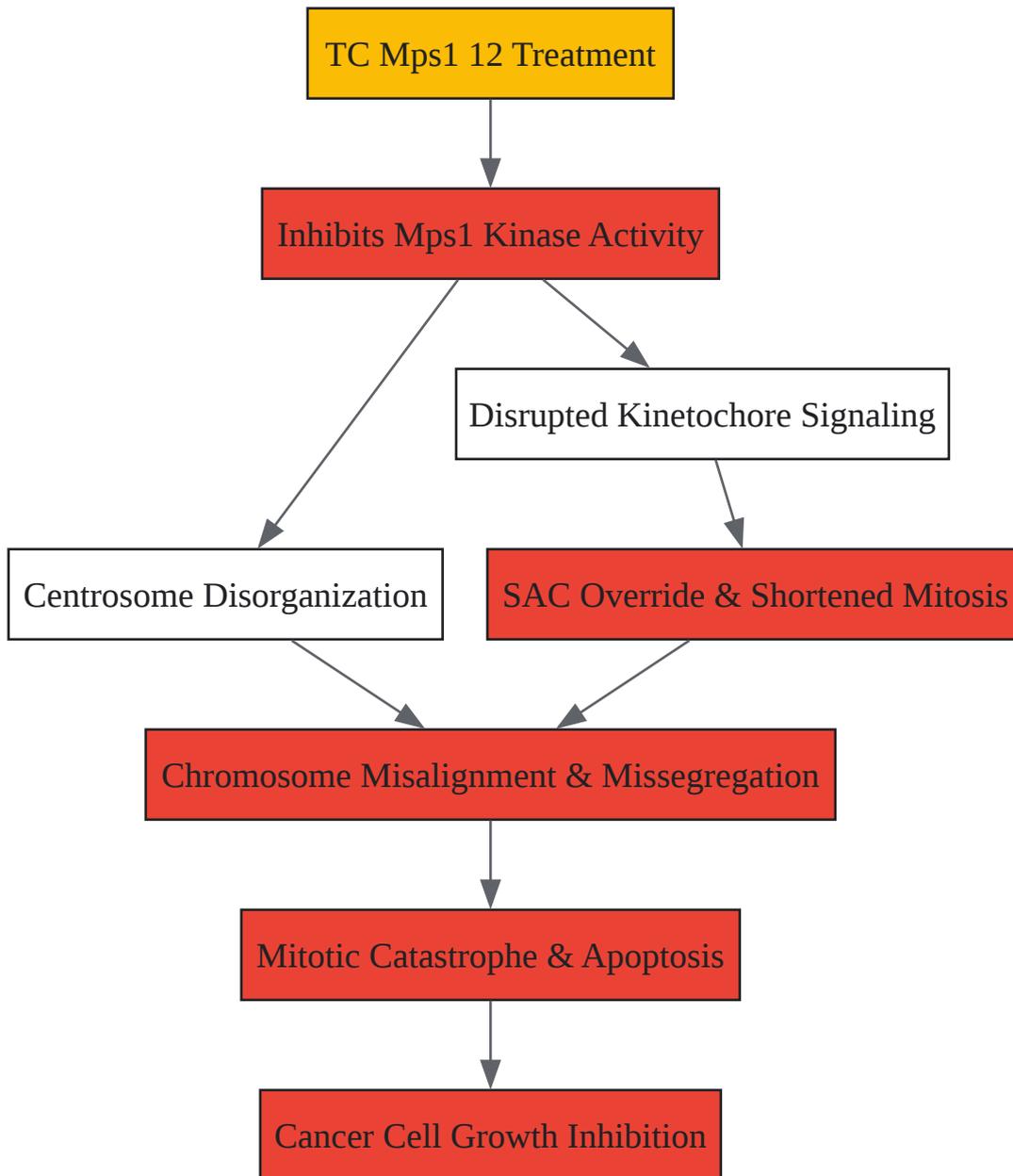
Troubleshooting Guide:

Issue	Possible Cause	Suggested Solution
Precipitation in stock solution	Over-concentration; temperature shock during handling	Ensure fresh, anhydrous DMSO. Warm vial gently at room temperature and mix thoroughly before use.
High background in assay	Incomplete solvent evaporation; bacterial/fungal contamination	Filter-sterilize stock solutions. Ensure aseptic technique. Confirm cell culture is free of contamination.
Poor dose-response	Compound degradation; inaccurate serial dilution	Use fresh aliquots of stock solution. Verify dilution scheme and pipetting accuracy.
High cytotoxicity in control	Excessive DMSO concentration	Keep final DMSO concentration consistent and low (typically $\leq 0.1\%$) across all wells, including controls.

Mechanism of Action

TC Mps1 12 is a potent and selective inhibitor of the Monopolar Spindle 1 (Mps1, also known as TTK) kinase, which plays a critical role in ensuring proper chromosome segregation during cell division. [3] [1]

The following diagram illustrates its mechanism in inducing mitotic catastrophe in cancer cells.



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This mechanism is particularly relevant in cancers like hepatocellular carcinoma (HCC), where high expression of Mps1 is associated with poor patient survival, making it a promising therapeutic target. [3]

Key Considerations for Your Research

- **Bioavailability & Formulation:** While TC Mps1 12 has shown good oral bioavailability in mouse xenograft models [1], many new chemical entities face solubility challenges. If you encounter issues,

strategies like nanosuspensions, lipid-based formulations (e.g., SEDDS), or cyclodextrin complexation can be explored to enhance solubility for in vivo or advanced in vitro studies. [4] [5]

- **Experimental Confirmation:** The solubility and stability data provided are typical for this compound. It is always good practice to confirm the specific behavior of your batch under your exact experimental conditions.

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